

# Use of Cedrenol as a fragrance ingredient in perfumery

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## Compound of Interest

Compound Name: Cedrenol

Cat. No.: B1202836

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An aromatic sesquiterpene alcohol, **cedrenol** is a valued ingredient in the fragrance industry, prized for its characteristic woody and sweet aroma reminiscent of cedarwood.[1] This document provides detailed application notes and protocols for researchers, scientists, and drug development professionals on the use of **cedrenol** as a fragrance ingredient in perfumery.

## Physicochemical and Olfactory Properties

**Cedrenol** is a naturally occurring compound found in the essential oils of various coniferous trees, particularly from the *Cupressus* (cypress) and *Juniperus* (juniper) genera.[1][2] Its principal constituent, cedrol, is a significant contributor to the characteristic woody scent of cedarwood oil.[1][3]

Table 1: Physicochemical Properties of **Cedrenol**

Property	Value	Source(s)
Molecular Formula	C <sub>15</sub> H <sub>24</sub> O	[2]
Molecular Weight	222.37 g/mol	[2]
CAS Number	77-53-2 (for Cedrol)	[2]
Appearance	Colorless to pale brown viscous liquid	[3]
Melting Point	86-87 °C (for Cedrol)	[2]
Boiling Point	273 °C (for Cedrol)	[2]
Density	~1.01 g/mL (for Cedrol)	[2]
Flash Point	97.78 °C	[4]
Solubility	Insoluble in water; Soluble in ethanol and ether	[3]

Table 2: Olfactory Profile of **Cedrenol**

Olfactory Characteristic	Description	Source(s)
Odor Type	Woody	[4]
Odor Description	Cedarwood, woody, sweet, soft	[4]
Substantivity on blotter	400 hours at 100%	[4]
Typical Use Level	Up to 8% in fragrance concentrate	[4]

## Natural Occurrence and Concentration

**Cedrenol**, primarily as its isomer cedrol, is a major component of various cedarwood essential oils. The concentration can vary depending on the species and geographical origin of the plant.

Table 3: Concentration of Cedrol in Different Cedarwood Oils

Cedarwood Oil Source	Cedrol Concentration (%)	Source(s)
Juniperus virginiana (Virginia Cedarwood)	16 - 25	[3]
Juniperus mexicana (Texas Cedarwood)	~19	[2]
Chinese Cedarwood	8 (minimum)	[5]

## Experimental Protocols

### Gas Chromatography-Mass Spectrometry (GC-MS) for the Analysis of Cedrenol in Essential Oils

This protocol outlines a general method for the qualitative and quantitative analysis of **cedrenol** in an essential oil sample.

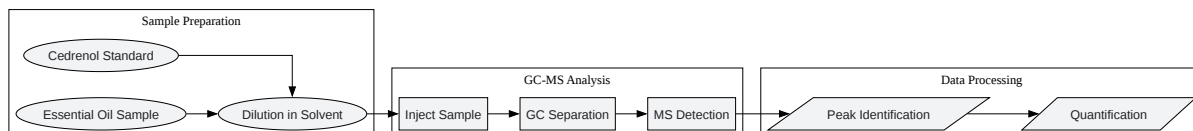
Objective: To identify and quantify **cedrenol** in a given essential oil sample.

Materials and Equipment:

- Gas chromatograph coupled with a mass spectrometer (GC-MS)
- HP-5MS capillary column (or equivalent)
- Helium carrier gas
- Essential oil sample
- **Cedrenol** standard
- Solvent (e.g., hexane or ethanol)
- Autosampler vials
- Micropipettes

Procedure:

- Sample Preparation: Prepare a 1% solution of the essential oil in the chosen solvent.  
Prepare a series of standard solutions of **cedrenol** of known concentrations for calibration.
- GC-MS Parameters:
  - Injector Temperature: 250 °C
  - Injection Volume: 1 µL
  - Split Ratio: 50:1
  - Carrier Gas: Helium at a constant flow rate of 1 mL/min.
  - Oven Temperature Program:
    - Initial temperature: 60 °C, hold for 2 minutes.
    - Ramp: Increase to 240 °C at a rate of 3 °C/min.
    - Hold: Maintain at 240 °C for 10 minutes.
  - MS Transfer Line Temperature: 280 °C
  - Ion Source Temperature: 230 °C
  - Mass Range: m/z 40-400
- Data Analysis:
  - Identify the **cedrenol** peak in the chromatogram by comparing its retention time and mass spectrum with that of the **cedrenol** standard.
  - Quantify the amount of **cedrenol** in the sample by creating a calibration curve from the standard solutions and calculating the concentration based on the peak area of the **cedrenol** in the sample.



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### GC-MS Analysis Workflow

## Protocol for Formulation of a Woody Eau de Toilette

This protocol provides a basic framework for incorporating **cedrenol** into a simple fragrance formulation.

Objective: To create a stable and olfactorily pleasing woody Eau de Toilette.

Materials:

- **Cedrenol**
- Other essential oils and aroma chemicals (e.g., vetiver, sandalwood, bergamot)
- Perfumer's alcohol (denatured ethanol)
- Distilled water
- Glass beakers and stirring rods
- Graduated cylinders
- Filter paper
- Glass storage bottles

## Procedure:

- **Fragrance Concentrate Preparation:**
  - Create the fragrance concentrate by blending the essential oils and aroma chemicals. A suggested starting blend is:
    - **Cedrenol:** 15%
    - Vetiver oil: 10%
    - Sandalwood oil: 5%
    - Bergamot oil: 20%
    - Other modifiers and fixatives: 50%
  - Allow the concentrate to mature for at least 48 hours.
- **Dilution:**
  - For an Eau de Toilette, a typical fragrance concentrate percentage is 5-15%.
  - Slowly add the fragrance concentrate to the perfumer's alcohol while stirring gently.
  - Add a small amount of distilled water (typically 2-5%) to the mixture.
- **Maceration and Filtration:**
  - Allow the mixture to macerate in a cool, dark place for several weeks to allow the scents to meld and mature.
  - After maceration, chill the solution and filter it through filter paper to remove any precipitates.
- **Bottling:**
  - Pour the finished Eau de Toilette into glass bottles and seal tightly.

## Skin Sensitization Assessment: In Vitro Skin Sensitization Assay (OECD 442D)

This protocol is a generalized adaptation of the OECD Guideline 442D for assessing the skin sensitization potential of a fragrance ingredient like **cedrenol**.

Objective: To determine the potential of **cedrenol** to induce skin sensitization through an in vitro assay measuring the activation of the Keap1-Nrf2-ARE pathway in keratinocytes.

Materials and Equipment:

- KeratinoSens™ cell line
- Cell culture medium and supplements
- **Cedrenol** test substance
- Positive and negative controls
- Luciferase assay reagent
- Luminometer
- 96-well plates
- CO<sub>2</sub> incubator

Procedure:

- Cell Culture: Culture the KeratinoSens™ cells according to standard protocols.
- Exposure: Seed the cells in 96-well plates and expose them to a range of concentrations of **cedrenol** for 48 hours. Include positive (e.g., cinnamaldehyde) and negative (e.g., lactic acid) controls.
- Luciferase Assay: After the exposure period, lyse the cells and measure the luciferase activity using a luminometer.

- Data Analysis:
  - Calculate the fold induction of luciferase activity for each concentration of **cedrenol** compared to the vehicle control.
  - Determine the EC1.5 value, which is the concentration at which a 1.5-fold induction of luciferase activity is observed.
  - A substance is classified as a sensitizer if the EC1.5 value is less than or equal to 2000  $\mu\text{M}$ .

## Safety and Regulatory Information

**Cedrenol** and its primary source, cedarwood oil, have been reviewed for their toxicological and dermatological effects when used as fragrance ingredients.[6]

Table 4: Toxicological Data for **Cedrenol** and Related Substances

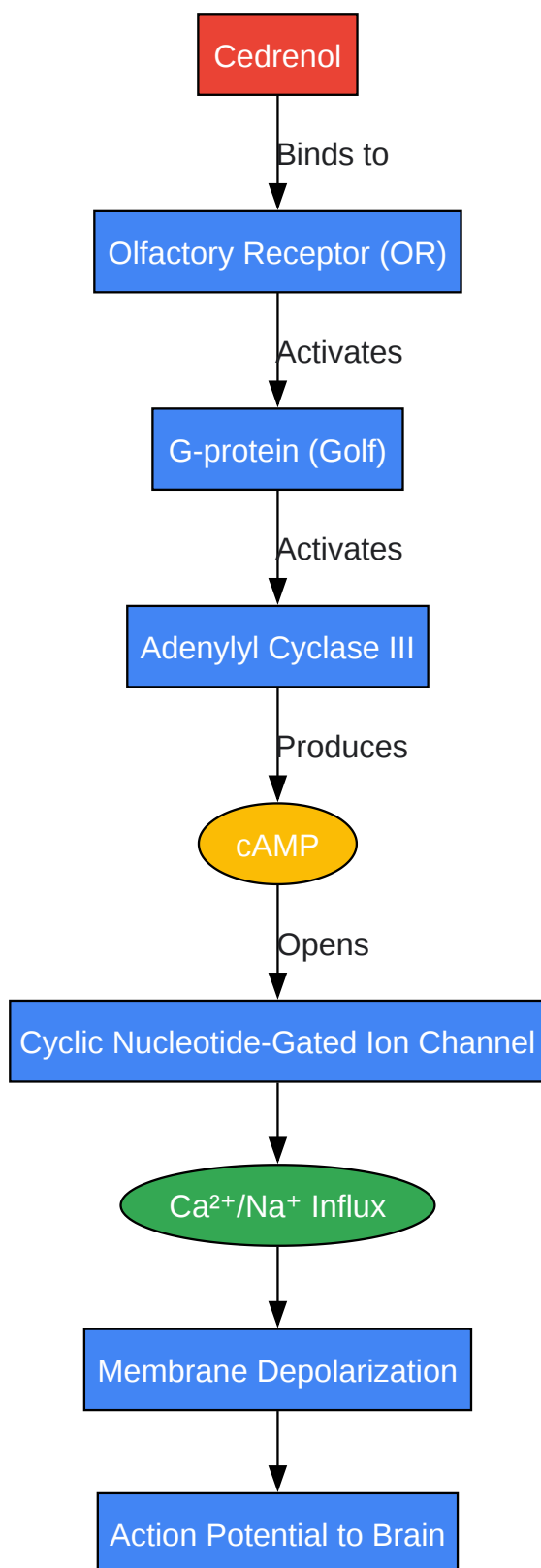
Endpoint	Test Substance	Result	Source(s)
Acute Oral Toxicity (Rat)	Cedrenol	LD50 > 5000 mg/kg	[4]
Acute Dermal Toxicity (Rabbit)	Cedrenol	LD50 > 5000 mg/kg	[4]
Skin Irritation (Human Patch Test)	8% solution of Cedrenol	No irritation or sensitization	[4]
Skin Sensitization	Cedrol	2 out of 20 individuals showed a reaction in one study, none in a subsequent test.	[2]

The International Fragrance Association (IFRA) sets standards for the safe use of fragrance ingredients.[7] While **cedrenol** itself is not currently restricted, related components of cedarwood oil, such as cedrene, are.[8] It is crucial to adhere to the latest IFRA amendments and local regulations when formulating with **cedrenol**.



## Olfactory Signaling Pathway

The perception of odorants like **cedrenol** begins with the interaction of the molecule with specific Olfactory Receptors (ORs) located on the cilia of olfactory sensory neurons in the nasal epithelium. While the specific receptor for **cedrenol** has not been definitively identified, the general olfactory signaling cascade is well-understood. For instance, a related sesquiterpene,  $\alpha$ -cedrene, has been shown to activate the olfactory receptor OR10J5.[9]

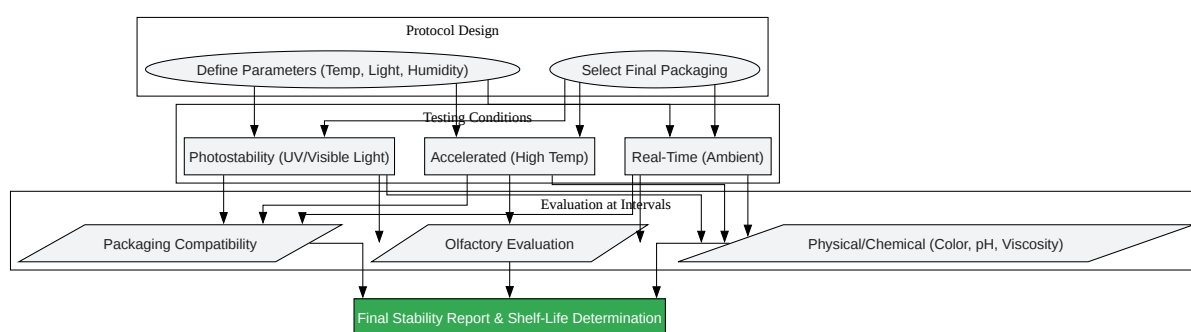


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Generalized Olfactory Signaling Pathway

## Stability Testing Workflow

Ensuring the stability of a fragrance ingredient like **cedrenol** within a final product is critical for product quality and longevity.



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### Fragrance Stability Testing Workflow

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